

Safe Disposal of 5-Fluorosalicylaldehyde: A Step-by-Step Guide

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Compound of Interest

Compound Name: **5-Fluorosalicylaldehyde**

Cat. No.: **B1225495**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **5-Fluorosalicylaldehyde**. Adherence to these procedures is critical due to the compound's hazardous properties, including being harmful if swallowed and toxic to aquatic life with long-lasting effects.[\[1\]](#)

Key Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to wear appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Protective Gloves: To prevent skin contact.
- Eye Protection: Chemical safety goggles or a face shield are necessary to protect against splashes.
- Protective Clothing: A lab coat or other protective garments to shield the body.

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of any dust or vapors.[\[2\]](#) Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[2\]](#)

Step-by-Step Disposal Procedure

The disposal of **5-Fluorosalicylaldehyde** must be managed in accordance with all local, regional, and national hazardous waste regulations.[\[1\]](#)[\[2\]](#)

- Waste Collection:

- Collect waste **5-Fluorosalicylaldehyde** and any contaminated materials (e.g., absorbent pads from a spill) in a designated, compatible, and properly labeled hazardous waste container.
- Do not mix with other waste streams.[\[1\]](#) Leave chemicals in their original containers if possible.[\[1\]](#)

- Container Management:

- Keep the waste container tightly closed when not in use.[\[2\]](#)
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

- Spill Management:

- In the event of a spill, avoid generating dust.[\[2\]](#)
- Sweep up the spilled solid material and place it into a suitable container for disposal.[\[2\]](#)
- For liquid spills, use an inert, non-combustible absorbent material to contain and collect the chemical.
- Ensure the cleanup area is well-ventilated.

- Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant or a licensed hazardous waste treatment and disposal facility.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- It is imperative not to allow the product to enter drains or the environment.[\[1\]](#)

Chemical and Physical Properties Relevant to Disposal

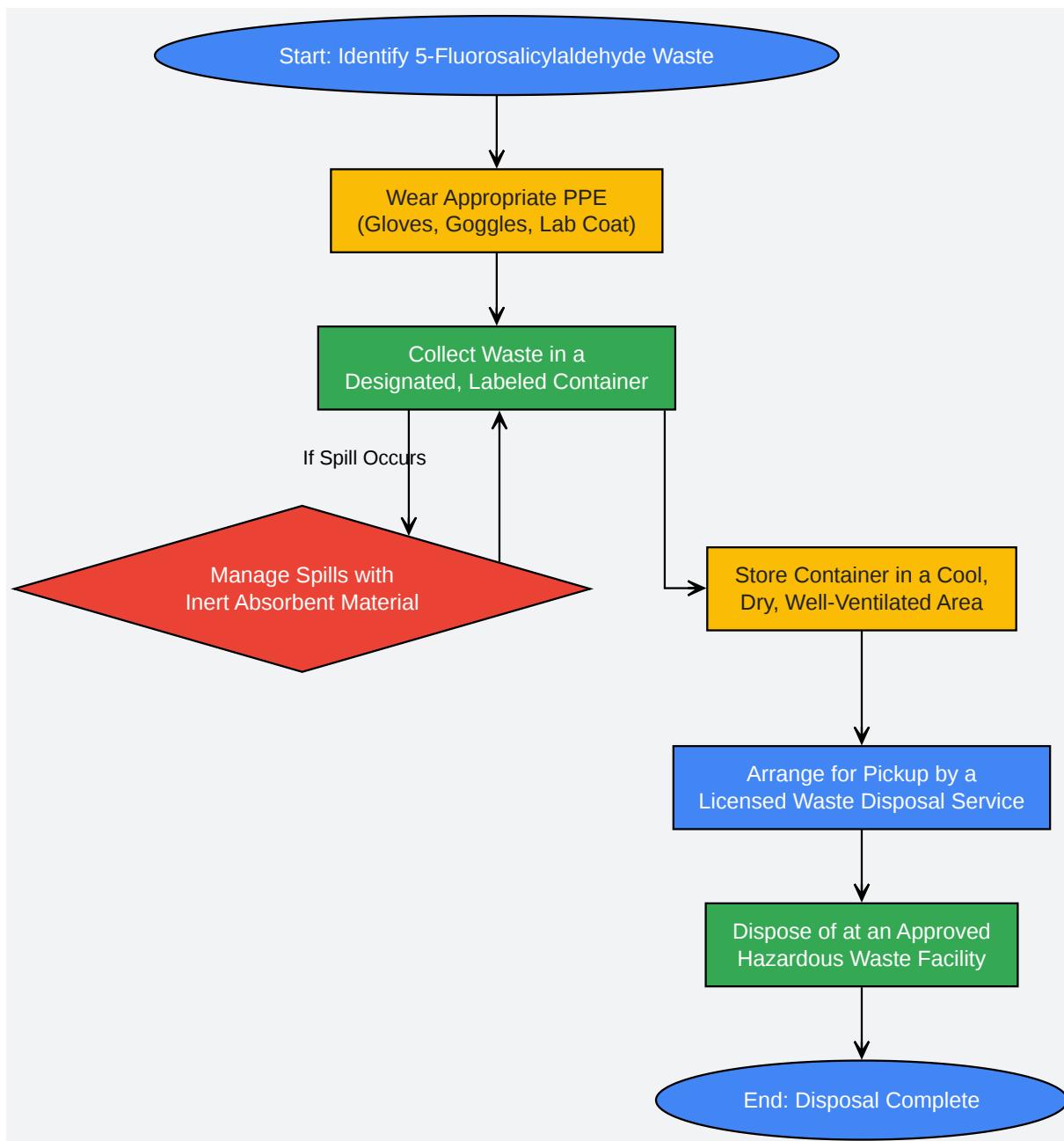
Understanding the properties of **5-Fluorosalicylaldehyde** is essential for its safe handling and disposal.

Property	Value
CAS Number	347-54-6
Molecular Formula	C ₇ H ₅ FO ₂
Molecular Weight	140.11 g/mol
Appearance	White to orange to green powder to crystal
Melting Point	82-86 °C
Boiling Point	56 °C at 1 mmHg
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation, Toxic to aquatic life with long-lasting effects

Data sourced from various Safety Data Sheets.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **5-Fluorosalicylaldehyde**.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **5-Fluorosalicylaldehyde**.

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